

Application Note 1: Cell-Based Antifungal Growth Inhibition HTS Assay

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antifungal agent 64

Cat. No.: B12395633

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A primary and robust method for identifying novel antifungal compounds is through cell-based high-throughput screening that measures the inhibition of fungal growth. This approach provides a direct assessment of a compound's ability to impede the proliferation of a target fungal pathogen. The assay can be configured in various formats, with optical density (OD) measurements and cell viability indicators being the most common read

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com